

A Technical Guide to the Anthelmintic and Insecticidal Properties of Avermectins

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Compound of Interest

Compound Name: **Avermectin**

Cat. No.: **B7782182**

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Abstract

Avermectins, a group of 16-membered macrocyclic lactones derived from the soil actinomycete *Streptomyces avermitilis*, represent a cornerstone of modern parasitic control in veterinary medicine, agriculture, and human health.^{[1][2]} Discovered in the late 1970s, this class of compounds exhibits potent, broad-spectrum activity against a wide range of nematodes (roundworms) and arthropods (insects and arachnids).^{[1][3][4]} This technical guide provides an in-depth review of the anthelmintic and insecticidal properties of **Avermectins**, focusing on their mechanism of action, efficacy, and the experimental protocols used to evaluate their activity.

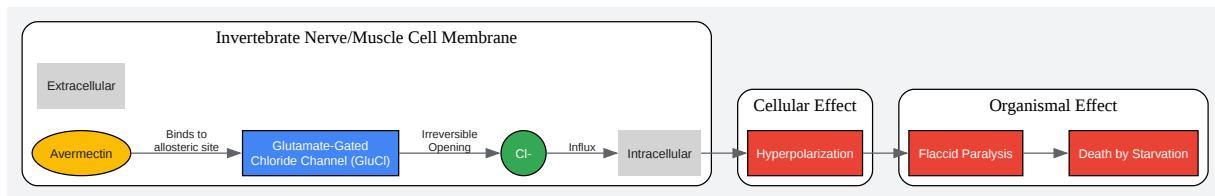
Mechanism of Action: Targeting Glutamate-Gated Chloride Channels

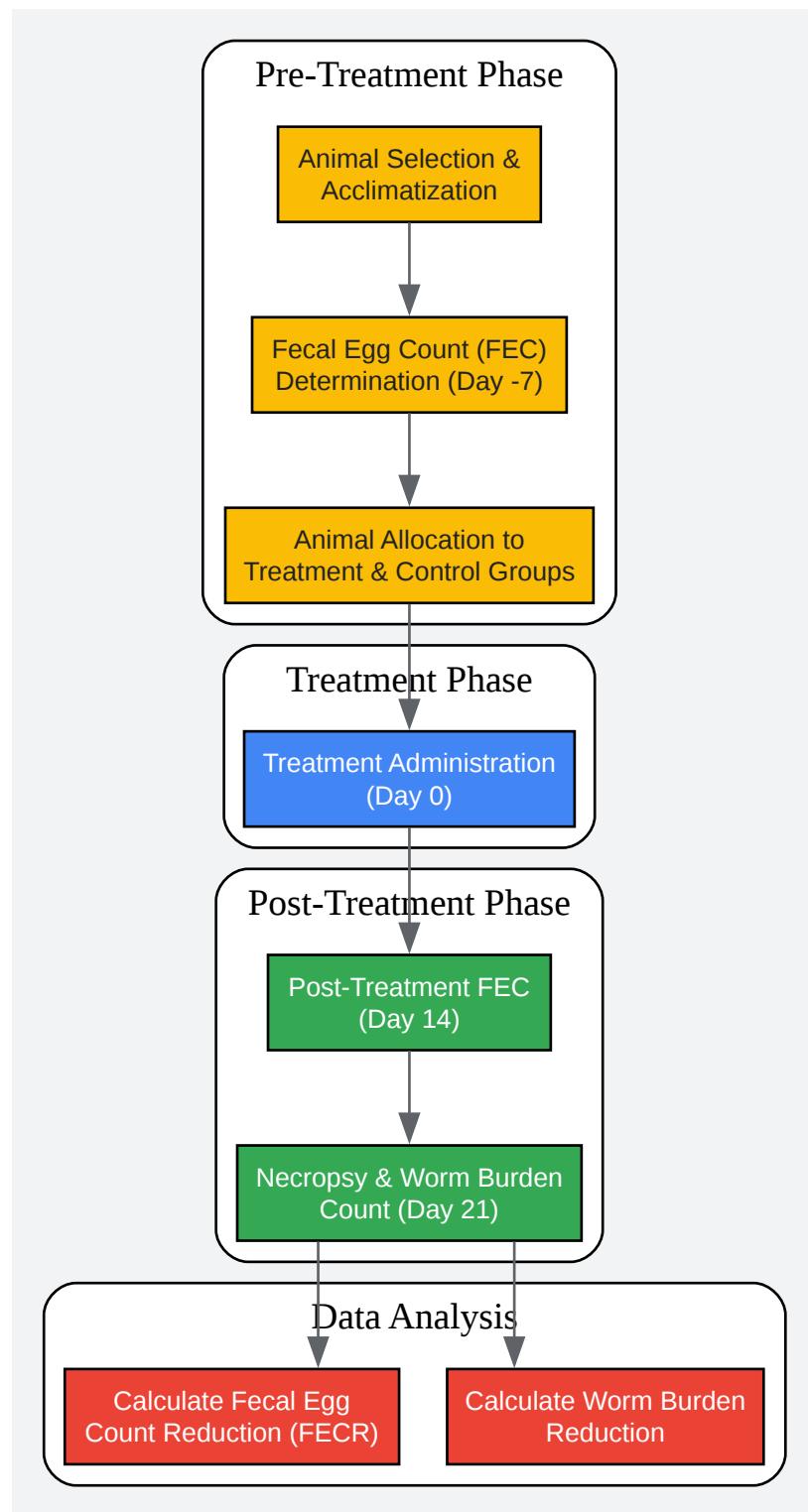
The primary mode of action of **Avermectins** is the potentiation and/or direct activation of glutamate-gated chloride channels (GluCl_s) found in the nerve and muscle cells of invertebrates.^{[5][6][7]} These channels, which are absent in vertebrates, provide the basis for the selective toxicity of **Avermectins**.^{[1][8]}

Upon binding to an allosteric site on the GluCl_s, **Avermectin** induces a prolonged and essentially irreversible opening of the channel.^{[5][6]} This leads to an influx of chloride ions into

the cell, causing hyperpolarization of the cell membrane and subsequent flaccid paralysis of the pharyngeal pump and somatic muscles of nematodes, and the neuromuscular systems of arthropods.[8][9] This ultimately results in starvation and death of the parasite.[9]

While GluCl_s are the primary target, at higher concentrations, **Avermectins** can also interact with other ligand-gated ion channels, including those gated by gamma-aminobutyric acid (GABA).[10]



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